

# 4-Desmethoxy Omeprazole-d3 CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Desmethoxy Omeprazole-d3

Cat. No.: B587879

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## Technical Guide: 4-Desmethoxy Omeprazole-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-Desmethoxy Omeprazole-d3**, a deuterated analog of an active metabolite of Omeprazole. This document covers its chemical properties, its crucial role in bioanalytical applications, and the methodologies for its use in quantitative analysis.

## Core Compound Data

**4-Desmethoxy Omeprazole-d3** is the deuterated form of 4-Desmethoxy Omeprazole, an active metabolite of the proton pump inhibitor, Omeprazole.<sup>[1][2][3]</sup> The stable isotope labeling with deuterium makes it an ideal internal standard for mass spectrometry-based quantification of the parent drug and its metabolites in biological samples.

The key quantitative data for **4-Desmethoxy Omeprazole-d3** and its non-labeled counterpart are summarized below.

Property	4-Desmethoxy Omeprazole-d3	4-Desmethoxy Omeprazole
CAS Number	1794759-05-9[4][5]	110374-16-8[6][7]
Molecular Formula	C <sub>16</sub> H <sub>14</sub> D <sub>3</sub> N <sub>3</sub> O <sub>2</sub> S[5]	C <sub>16</sub> H <sub>17</sub> N <sub>3</sub> O <sub>2</sub> S[6]
Molecular Weight	318.41 g/mol [5]	315.39 g/mol [3][6]
Synonyms	2-[[[(3,5-Dimethyl-2-pyridinyl)methyl]sulfinyl]-6-(methoxy-d3)-1H-benzimidazole; H 180/29-d3[5]	2-[[[(3,5-Dimethyl-2-pyridinyl)methyl]sulfinyl]-6-methoxy-1H-benzimidazole[6]

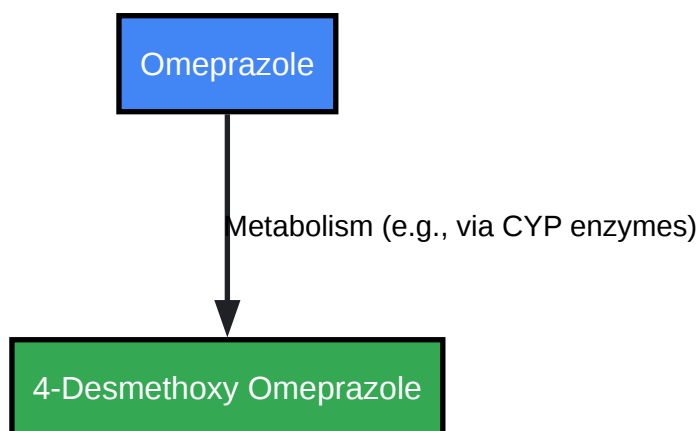
## Role in Bioanalytical Assays

In pharmacokinetic and drug metabolism studies, accurate quantification of drugs and their metabolites in biological matrices like plasma and urine is essential.[4][8] The development and validation of bioanalytical methods, often using liquid chromatography-tandem mass spectrometry (LC-MS/MS), is a critical component of this research.[4][5][8]

Deuterated compounds, such as **4-Desmethoxy Omeprazole-d3**, are the preferred internal standards in these assays. This is because they have nearly identical chemical and physical properties to the analyte of interest (the non-deuterated form) but are distinguishable by their mass. This allows for precise correction of variations that may occur during sample preparation and analysis, such as extraction losses and matrix effects.

## Metabolic Pathway of Omeprazole

Omeprazole is extensively metabolized in the liver, primarily by the cytochrome P450 enzyme system, with CYP2C19 and CYP3A4 being the major enzymes involved.[1][9] One of the outcomes of this metabolic process is the formation of 4-Desmethoxy Omeprazole. The simplified metabolic relationship is depicted below.



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Caption: Metabolic conversion of Omeprazole to 4-Desmethoxy Omeprazole.

## Experimental Protocol: Quantification of Omeprazole Metabolites using LC-MS/MS

The following is a generalized protocol for the quantification of 4-Desmethoxy Omeprazole in a biological matrix, such as human plasma, using **4-Desmethoxy Omeprazole-d3** as an internal standard. This protocol is based on established principles of bioanalytical method development for Omeprazole and its metabolites.[4][8][10]

### 1. Sample Preparation (Protein Precipitation)

- To a 100  $\mu$ L aliquot of plasma sample, add 20  $\mu$ L of the internal standard working solution (**4-Desmethoxy Omeprazole-d3** in methanol).
- Vortex for 30 seconds.
- Add 300  $\mu$ L of acetonitrile to precipitate proteins.
- Vortex for 2 minutes.
- Centrifuge at 10,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.

- Reconstitute the residue in 100  $\mu$ L of the mobile phase.

## 2. Liquid Chromatography Conditions

- Column: C18 reverse-phase column (e.g., 150mm x 4.6 mm, 5 $\mu$ m).[11]
- Mobile Phase: A mixture of an organic solvent (e.g., methanol or acetonitrile) and an aqueous buffer (e.g., ammonium formate or phosphate buffer), run in either isocratic or gradient mode.[11]
- Flow Rate: Typically 0.5-1.0 mL/min.
- Injection Volume: 10  $\mu$ L.

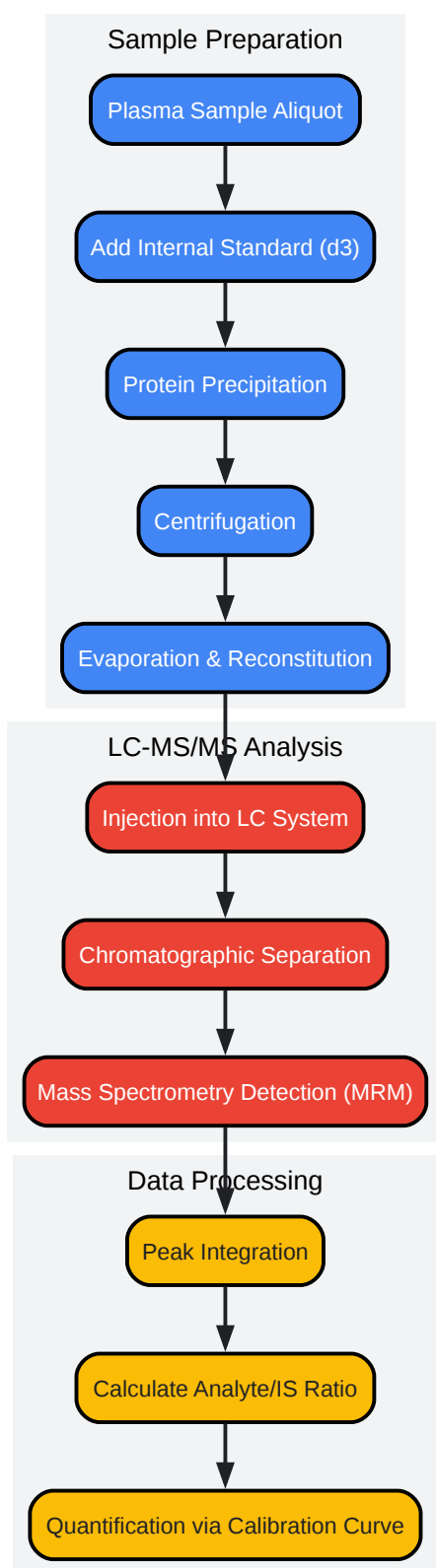
## 3. Mass Spectrometry Conditions

- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
  - Analyte (4-Desmethoxy Omeprazole): Monitor the transition from the precursor ion (m/z corresponding to  $[M+H]^+$ ) to a specific product ion.
  - Internal Standard (**4-Desmethoxy Omeprazole-d3**): Monitor the transition from its deuterated precursor ion to the corresponding product ion.

## 4. Quantification

- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the analyte for a series of calibration standards.
- Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

The workflow for this experimental protocol can be visualized as follows:



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Caption: Bioanalytical workflow for metabolite quantification using an internal standard.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 4-Desmethoxy Omeprazole | Drug Metabolite | DC Chemicals [dcchemicals.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. researchgate.net [researchgate.net]
- 5. Omeprazole Pellets | Analytical Method Development | Validation | BA/BE Studies [pharmacompass.com]
- 6. scbt.com [scbt.com]
- 7. 4-Desmethoxy Omeprazole-d3 | LGC Standards [lgcstandards.com]
- 8. ijpsr.com [ijpsr.com]
- 9. go.drugbank.com [go.drugbank.com]
- 10. files.core.ac.uk [files.core.ac.uk]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [4-Desmethoxy Omeprazole-d3 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b587879#4-desmethoxy-omeprazole-d3-cas-number-and-molecular-weight]

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